Application Notes and Protocols: Utilizing Compound 177 in Mycobacterial Infection Models

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Compound of Interest

Compound Name: *Protein kinase G inhibitor-3*

Cat. No.: *B10810980*

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Introduction

Tuberculosis (TB), caused by Mycobacterium tuberculosis (Mtb), remains a leading cause of death from a single infectious agent worldwide. The emergence of multidrug-resistant (MDR) and extensively drug-resistant (XDR) strains necessitates the discovery and development of novel anti-tubercular agents. Compound 177 is one of a series of 177 potent, non-cytotoxic compounds identified through a high-throughput screening campaign against Mycobacterium tuberculosis H37Rv.[1] Preliminary studies suggest that its mechanism of action may involve the inhibition of mycobacterial cell wall biosynthesis or the electron transport chain.[1] These application notes provide detailed protocols for evaluating the efficacy of Compound 177 in various preclinical mycobacterial infection models.

Data Presentation

Table 1: In Vitro Activity of Compound 177 and Related Hits

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Compound Set	Target Organism	Assay Type	Potency Range (IC50)	Hit Count	Reference
GSK Library	M. bovis BCG	Dose-Response	10-100 nM	10	[1]
100 nM - 1 µM	215	[1]			
1-10 µM	2694	[1]			
Confirmed Hits	M. tuberculosis H37Rv	Inhibition at 10 µM	>55% inhibition	177	[1]

Table 2: Comparison of In Vitro Mycobacterial Susceptibility Testing Methods

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Method	Principle	Time to Result	Throughput	Key Considerations
Broth Microdilution	Measures turbidity or colorimetric change (e.g., Alamar Blue) to determine Minimum Inhibitory Concentration (MIC).[2][3]	7-14 days	High	Gold standard for MIC determination.[2]
Radiometric (BACTEC)	Measures metabolism of a 14C-labeled substrate.[4]	~5 days	Medium	Costly and requires specialized equipment.[4]
Luminescence/Fluorescence Reporter Assays	Uses engineered mycobacterial strains expressing luciferase or fluorescent proteins to measure viability.[5][6]	1.5 hours - 7 days	High	Rapid and non-destructive, suitable for time-kill and intracellular assays.[5][6]

Experimental Protocols

Protocol 1: Determination of Minimum Inhibitory Concentration (MIC) using Microplate Alamar Blue Assay (MABA)

This protocol is adapted from established methods for high-throughput screening of anti-mycobacterial compounds.[3]

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1. Materials:

- Mycobacterium tuberculosis H37Ra or H37Rv
- Middlebrook 7H9 broth supplemented with 0.2% glycerol, 10% ADC (Albumin-Dextrose-Catalase), and 0.05% Tween 80
- 96-well microplates
- Compound 177 stock solution (in DMSO)
- Rifampicin (positive control)
- DMSO (negative control)
- Alamar Blue reagent
- Plate reader (absorbance at 570 nm and 600 nm)

2. Procedure:

- Culture M. tuberculosis in supplemented 7H9 broth to mid-log phase (OD600 of 0.6-0.8).
- Prepare a bacterial suspension with an OD600 corresponding to approximately 5 x 107 CFU/mL. Dilute this suspension to obtain a final inoculum of 5 x 104 CFUs in 100 µL per well.
- Prepare two-fold serial dilutions of Compound 177 in 7H9 broth in the 96-well plate. A typical concentration range to test is 0.01 to 12.8 µg/mL.[3]
- Include wells for a positive control (Rifampicin) and a negative control (DMSO at the same concentration as in the compound wells).
- Add 100 µL of the prepared bacterial suspension to each well.
- Seal the plates and incubate at 37°C for 6 days.[3]
- On day 6, add 20 µL of 10% (v/v) Alamar Blue solution to each well.

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- Incubate for another 24 hours at 37°C.
- Read the fluorescence or absorbance. A color change from blue to pink indicates bacterial growth.
- The MIC is defined as the lowest concentration of the compound that prevents this color change.

Protocol 2: Intracellular Activity in a Macrophage Infection Model

This protocol assesses the ability of Compound 177 to inhibit the growth of M. tuberculosis within macrophages. Murine macrophage cell lines like J774 are often used for their compatibility with subsequent in vivo murine studies.[7]

1. Materials:

- J774 murine macrophage cell line
- DMEM supplemented with 10% FBS
- M. tuberculosis H37Rv expressing a reporter gene (e.g., luciferase) is recommended for faster readout.
- Compound 177
- Lysis buffer (e.g., 0.1% Triton X-100 in PBS)
- 7H11 agar plates for CFU enumeration or appropriate substrate for reporter assay.

2. Procedure:

- Seed J774 cells in a 96-well plate at a density of 5 x 104 cells per well and incubate overnight.
- Infect the macrophages with M. tuberculosis at a multiplicity of infection (MOI) of 1:1 for 4 hours.

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- Wash the cells three times with PBS to remove extracellular bacteria.
- Add fresh media containing serial dilutions of Compound 177. Include untreated and vehicle-treated controls.
- Incubate the plates for 3 to 7 days.[6]
- To determine intracellular bacterial load:
  - CFU Enumeration: Lyse the macrophages with lysis buffer, serially dilute the lysate, and plate on 7H11 agar. Incubate for 3-4 weeks and count colonies.
  - Reporter Assay: If using a reporter strain, lyse the cells and measure luminescence or fluorescence according to the specific reporter system. This can provide results in a much shorter timeframe.[6]
- The efficacy of Compound 177 is determined by the reduction in CFU or reporter signal compared to the untreated control. A cytotoxicity assay for Compound 177 against the macrophage cell line should be performed in parallel to ensure that the observed effect is not due to host cell death.[7]

Protocol 3: In Vivo Efficacy in a Murine Model of Tuberculosis

This protocol provides a rapid in vivo screen for the efficacy of anti-TB compounds by monitoring body weight, which correlates with bacterial burden in the lungs and spleen.[8]

1. Materials:

- C3H or BALB/c mice
- M. tuberculosis H37Rv
- Compound 177 formulated for oral gavage
- Isoniazid (positive control)
- Vehicle control (for gavage)

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- Balance for weighing mice
- Equipment for intravenous injection and oral gavage

2. Procedure:

- Infect mice intravenously with 106 CFU of M. tuberculosis H37Rv.[8]
- Monitor the body weight of the mice daily. Untreated infected mice are expected to lose a significant percentage of their body weight by day 20 post-infection.[8]
- Begin treatment on day 7 post-infection.[8] Randomly divide mice into groups (n=6 per group):
  - Vehicle control
  - Isoniazid (e.g., 12.5 mg/kg)
  - Compound 177 (dose to be determined by prior pharmacokinetic studies)
- Administer treatment daily via oral gavage for 13 days.[8]
- Continue to monitor body weight daily. Efficacious drugs are expected to prevent infection-induced body weight loss.[8]
- On day 20, euthanize the mice.
- Aseptically remove the lungs and spleens for bacterial load determination by CFU enumeration.
- Homogenize the organs, serially dilute the homogenates, and plate on 7H11 agar.
- Incubate for 3-4 weeks and count colonies to determine CFU per organ.
- Efficacy is determined by a statistically significant reduction in bacterial load and prevention of weight loss compared to the vehicle control group.

Visualizations

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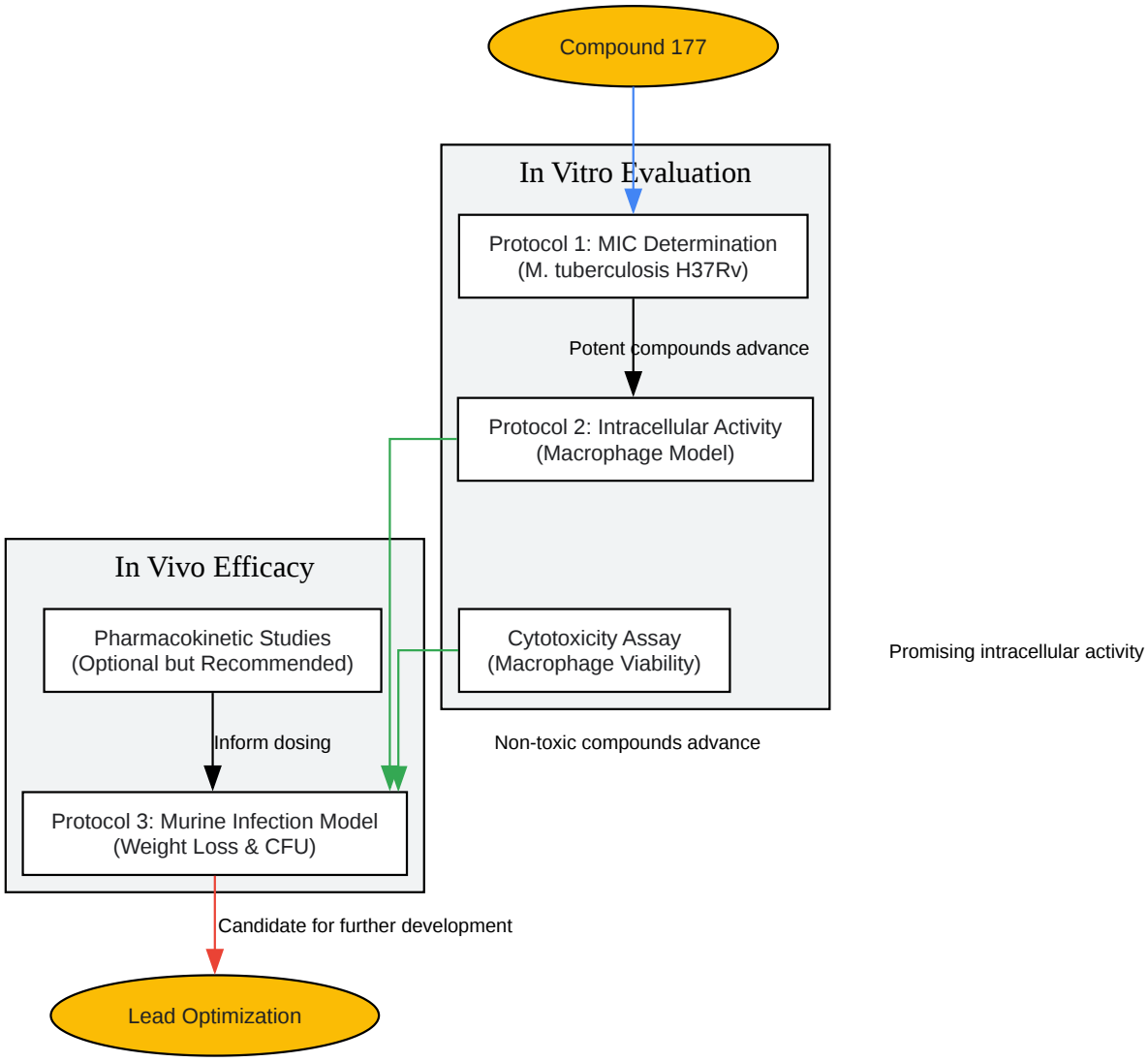

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Caption: Experimental workflow for evaluating Compound 177.

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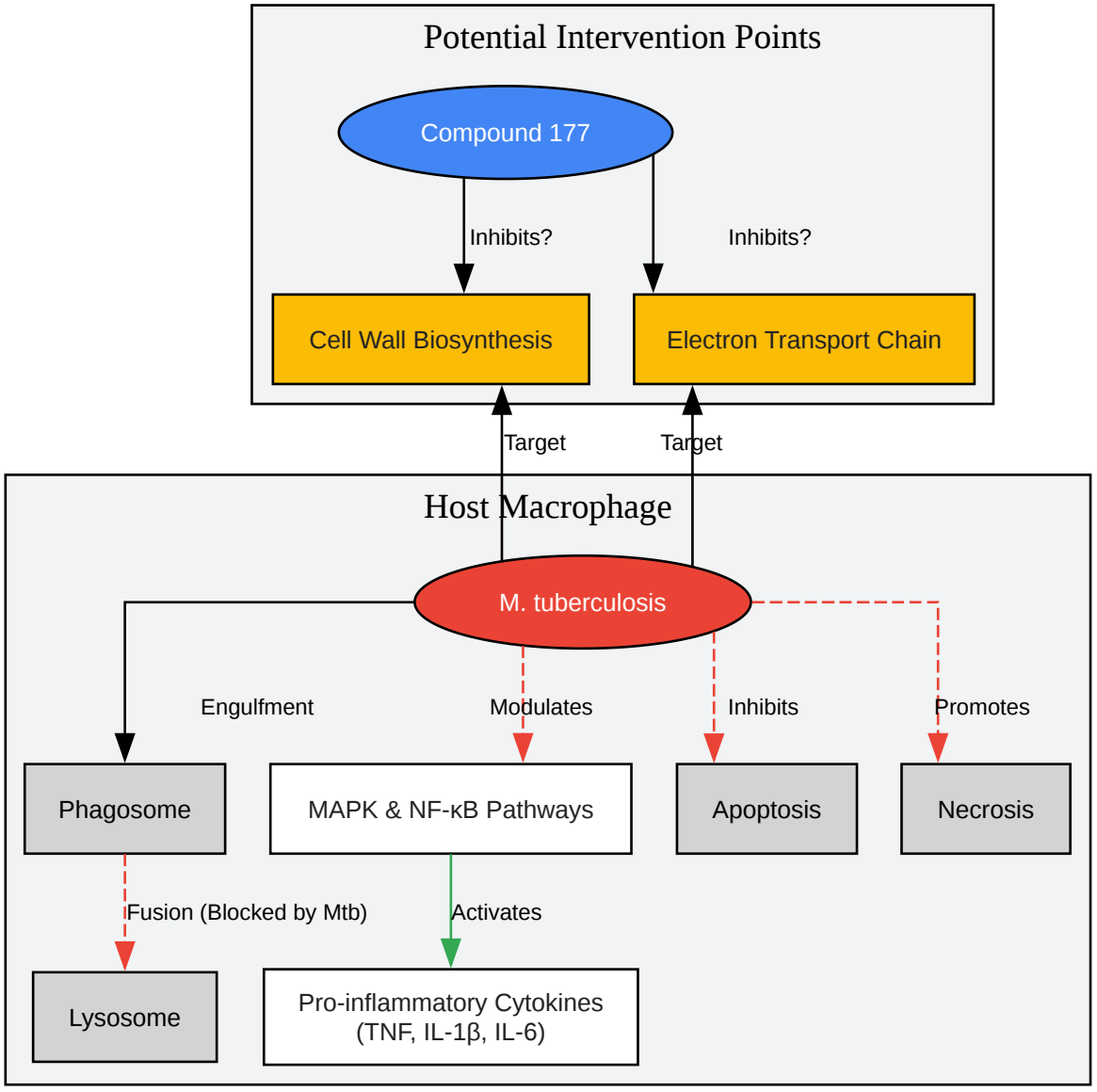

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Caption: M. tuberculosis manipulation of host cell signaling.

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